

Application Note: Standard Reaction Conditions for O-(4-Methylbenzyl)hydroxylamine Hydrochloride

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Compound of Interest

Compound Name: O-(4-methylbenzyl)hydroxylamine

CAS No.: 83670-44-4

Cat. No.: B1296229

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Abstract & Introduction

This application note details the standard operating protocols (SOPs) for utilizing **O-(4-methylbenzyl)hydroxylamine** hydrochloride (CAS: 38936-62-8) in organic synthesis and medicinal chemistry.

As an O-alkoxyamine, this compound is a critical building block for installing the 4-methylbenzyloxy group, a lipophilic pharmacophore often used to modulate the solubility and metabolic stability of oxime-containing drugs and hydroxamic acid derivatives.^{[1][2][3][4]} Unlike simple hydroxylamine, the O-alkylated derivative eliminates the possibility of N-alkylation or nitron formation, ensuring regiospecificity during condensation reactions.^{[1][2][3][4]}

Key Applications:

- Oxime Ligation: Chemoselective conjugation with aldehydes/ketones (e.g., stabilizing peptide aldehydes).^{[1][2]}

- Hydroxamic Acid Synthesis: Coupling with carboxylic acids to generate HDAC inhibitor analogs.[1][2][3][4]
- Bioconjugation: Installing lipophilic handles on biomolecules via carbonyl-reactive linkers.[1][2][3][4]

Chemical Profile & Physical Properties[1][2][3][4][5][6][7]

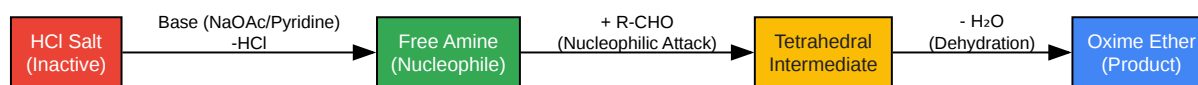
Property	Specification
Chemical Name	O-(4-Methylbenzyl)hydroxylamine hydrochloride
CAS Number	38936-62-8 (HCl Salt); 83670-44-4 (Free Base)
Molecular Formula	C ₈ H ₁₁ NO[1][2][3][4][5][6] · HCl
Molecular Weight	173.64 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Sparingly soluble in DCM (unless free-based)
pKa (Conjugate Acid)	~4.0–4.5 (protonated amine)
Storage	Desiccate at 2–8°C; Hygroscopic

Core Application I: Chemoselective Oxime Ligation

The most frequent application of **O-(4-methylbenzyl)hydroxylamine** hydrochloride is the conversion of carbonyls (aldehydes/ketones) into oxime ethers.[1][2][3][4] This reaction is highly chemoselective, occurring at pH 4.0–5.0, which allows for ligation in the presence of other nucleophiles like amines (which are protonated and unreactive at this pH).[2]

Mechanistic Pathway

The reaction proceeds via nucleophilic attack of the free alkoxyamine nitrogen on the carbonyl carbon, followed by acid-catalyzed dehydration.



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Figure 1: Mechanistic pathway for oxime formation.[1][2][3][4] The critical step is the initial neutralization of the HCl salt to generate the reactive nucleophile.

Standard Protocol (Aldehydes & Ketones)

Reagents:

- Substrate (Aldehyde/Ketone): 1.0 equiv.[2][3][4][7]
- **O-(4-Methylbenzyl)hydroxylamine HCl**: 1.2 – 1.5 equiv.[1][2][3][4]
- Base: Sodium Acetate (NaOAc) or Pyridine (1.5 – 2.0 equiv).[2][4]
- Solvent: Ethanol/Water (3:[1][2][3][4]1) or Methanol.[1][2][3][4][8]

Step-by-Step Procedure:

- Preparation: Dissolve the **O-(4-methylbenzyl)hydroxylamine** hydrochloride (1.2 equiv) and Sodium Acetate (1.5 equiv) in Ethanol/Water (3:1 v/v) at room temperature. Stir for 10 minutes to buffer the solution.
- Addition: Add the aldehyde or ketone substrate (1.0 equiv) to the reaction mixture.
 - Note: If the substrate is insoluble in aqueous ethanol, add THF or DCM until a clear solution is obtained.[2]
- Reaction: Stir the mixture at Room Temperature (25°C) for 2–4 hours.
 - Optimization: For sterically hindered ketones (e.g., acetophenones), heat to 60°C or use microwave irradiation (80°C, 20 min).[1][2][3]
- Monitoring: Monitor by TLC or LC-MS. The oxime product is usually less polar than the starting amine but more polar than the aldehyde.

- Workup:
 - Evaporate volatiles under reduced pressure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Partition the residue between Ethyl Acetate and Water.[\[7\]](#)
 - Wash the organic layer with 1M HCl (to remove unreacted hydroxylamine) and Brine.
 - Dry over Na₂SO₄ and concentrate.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Core Application II: Amide Coupling (Hydroxamate Synthesis)

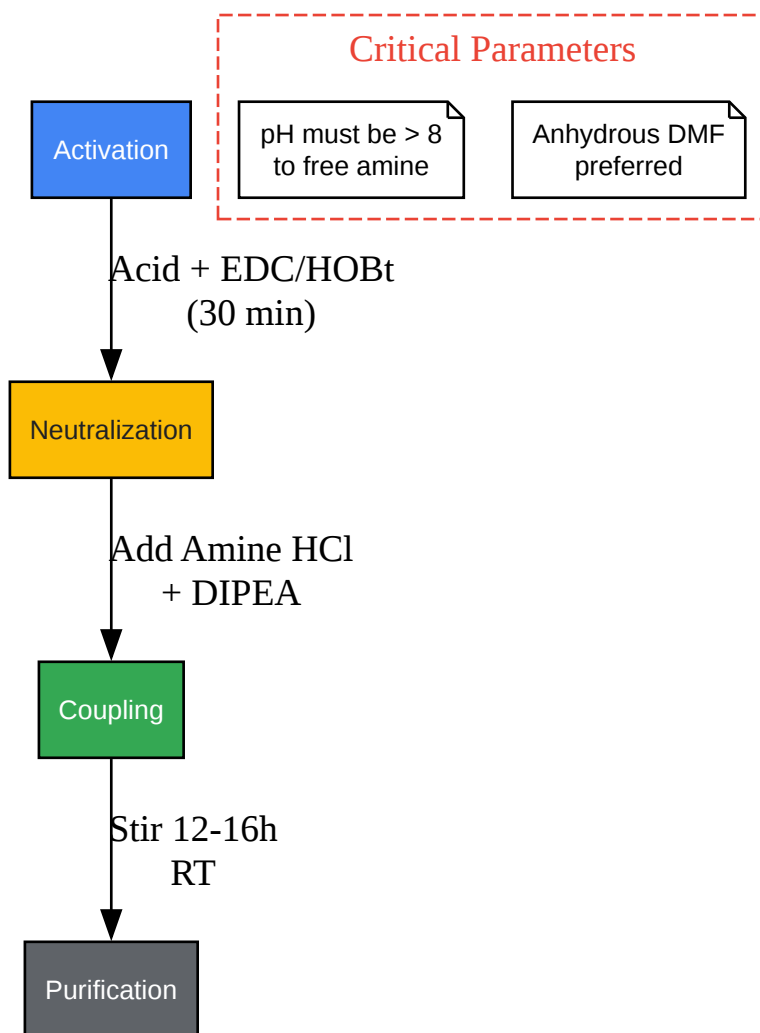
This compound acts as a stable "O-protected" hydroxylamine for amide coupling reactions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This is superior to using free hydroxylamine, which often leads to over-acylation or side reactions.[\[2\]](#)[\[3\]](#)

Protocol: EDC/HOBt Coupling

Reagents:

- Carboxylic Acid Substrate: 1.0 equiv.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- **O-(4-Methylbenzyl)hydroxylamine HCl**: 1.1 equiv.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Coupling Agents: EDC·HCl (1.2 equiv), HOBt (1.2 equiv).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Base: Diisopropylethylamine (DIPEA) or TEA (3.0 equiv).[\[2\]](#)[\[4\]](#)
- Solvent: DMF or DCM.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Workflow Diagram:



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Figure 2: Workflow for amide coupling. Sufficient base (DIPEA) is critical to neutralize both the HCl salt of the amine and the HOBt.

Procedure:

- Dissolve the carboxylic acid (1.0 equiv) in anhydrous DMF (0.1 M concentration).
- Add EDC[1][2][3][4]·HCl (1.2 equiv) and HOBt (1.2 equiv).[4] Stir for 30 minutes to activate the acid.
- In a separate vial, dissolve **O-(4-methylbenzyl)hydroxylamine** HCl (1.1 equiv) in minimal DMF and add DIPEA (3.0 equiv). Note: The solution should be basic to wet pH paper.

- Add the amine solution to the activated acid mixture.
- Stir at room temperature overnight (12–16 hours).
- Workup: Dilute with EtOAc, wash with 5% LiCl (to remove DMF), 0.5M HCl, sat. NaHCO₃, and brine.[\[2\]](#)[\[3\]](#)

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion (Oxime)	Reaction pH too low (amine protonated) or too high (dehydration inhibited). [1] [2] [3] [4]	Adjust buffer to pH 4.5. Use Acetate buffer. [1] [2] [3] [4]
Precipitation	Substrate insolubility. [1] [2] [3] [4]	Add co-solvents: THF, Dioxane, or DMSO. [1] [2] [3]
Salt not dissolving	HCl salt is robust. [1] [2] [3] [4]	Pre-neutralize the salt with 1.0 equiv NaOH in water before adding to the organic reaction mixture.
Hydrolysis	Reversibility of oxime formation. [1] [2] [3] [4]	Add molecular sieves (3Å) to the reaction to scavenge water and drive equilibrium forward.

Safety & Handling (E-E-A-T)

- Toxicity: Hydroxylamine derivatives are potential mutagens and skin sensitizers.[\[2\]](#)[\[3\]](#)[\[4\]](#)
Handle in a fume hood.
- Incompatibility: Avoid strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The HCl salt is stable, but the free base is prone to oxidation if stored improperly.
- Thermal Stability: Do not heat the dry salt above 100°C as hydroxylamine salts can decompose violently.

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